

An In-depth Technical Guide to the Safe Handling of Ethyl Mandelate

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Compound of Interest

Compound Name: Ethyl mandelate

Cat. No.: B3425597

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and detailed handling procedures for **ethyl mandelate**, a key intermediate in pharmaceutical synthesis. The information is intended to ensure the safe use of this compound in a laboratory and drug development setting. All quantitative data is summarized for clarity, and detailed experimental protocols for key safety assessments are provided.

Chemical and Physical Properties

Proper handling of any chemical begins with a thorough understanding of its physical and chemical properties. **Ethyl mandelate** can exist as a colorless liquid or a white solid, depending on the ambient temperature.^[1]

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1]
Molecular Weight	180.20 g/mol	[1]
CAS Number	774-40-3	[1]
Appearance	Colorless liquid or white solid	
Melting Point	24-27 °C	
Boiling Point	253-255 °C	
Density	1.115 - 1.13 g/cm ³ at 20-25 °C	
Flash Point	> 110 °C (> 230 °F)	
Vapor Pressure	0.00026 mmHg	
Refractive Index	n _{25/589} 1.5136	
Storage Temperature	Room temperature, 2-30°C	

Hazard Identification and GHS Classification

Ethyl mandelate is classified as a hazardous substance. The primary hazard is serious eye irritation.

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)

Toxicological Data

Test	Species	Route	Value	Reference
LD50 (Lethal Dose, 50%)	Mouse	Oral	3750 mg/kg	
Standard Draize Test	Rabbit	Eye	Severe Irritant	

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

4.1. Engineering Controls:

- Work in a well-ventilated area.
- Use a local exhaust ventilation system to control airborne concentrations.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

4.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical splash goggles or a face shield that conforms to EN166 (EU) or OSHA's 29 CFR 1910.133 standards.
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber, neoprene). Inspect gloves for integrity before use.
 - Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If ventilation is inadequate or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

4.3. General Hygiene Practices:

- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke in areas where **ethyl mandelate** is handled or stored.
- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.

4.4. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store below +30°C.

Emergency Procedures

A clear and practiced emergency plan is essential when working with hazardous chemicals.

5.1. First Aid Measures:

- **Eye Contact:** Immediately rinse cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **Skin Contact:** Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid.

5.2. Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.

- **Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors.
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode and full protective gear.

5.3. Accidental Release Measures:

- **Personal Precautions:** Ensure adequate ventilation. Use personal protective equipment as required. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Containment and Clean-up:** Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.

Experimental Protocols for Safety Assessment

The following are detailed methodologies for key experiments to assess the irritation potential of **ethyl mandelate**, based on OECD guidelines.

6.1. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

- **Objective:** To identify substances that are irritating to the skin.
- **Principle:** The test chemical is applied topically to a three-dimensional reconstructed human epidermis model. Cell viability is measured by the enzymatic conversion of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to a blue formazan salt, which is quantified spectrophotometrically. A reduction in cell viability below a defined threshold indicates irritation potential.
- **Methodology:**
 - **Tissue Preparation:** Reconstructed human epidermis tissue models (e.g., EpiDerm™, EpiSkin™) are pre-incubated in assay medium.

- Test Substance Preparation and Application:
 - As **ethyl mandelate** can be a solid at room temperature, it should be tested as a fine powder. If it is in a liquid state, it can be applied directly.
 - For solid application, moisten the epidermis surface with deionized water. Apply a sufficient amount of **ethyl mandelate** (e.g., 30 μ L if liquid, or an equivalent amount if solid) to uniformly cover the tissue surface. A nylon mesh may be used as a spreading aid.
- Exposure: Expose the tissues to **ethyl mandelate** for a defined period, typically 15 to 60 minutes, at a controlled temperature (e.g., 37°C).
- Post-Exposure: At the end of the exposure period, carefully wash the **ethyl mandelate** from the tissue surface with a buffered saline solution. Transfer the tissues to fresh medium and incubate for a post-exposure period of approximately 42 hours.
- MTT Assay:
 - After the post-incubation period, transfer the tissues to an MTT solution (e.g., 1 mg/mL) and incubate for 3 hours.
 - Extract the formed formazan from the tissues using an appropriate solvent (e.g., isopropanol).
 - Measure the optical density (OD) of the formazan extract using a spectrophotometer.
- Data Analysis: Calculate the percentage of cell viability relative to a negative control. A mean viability of $\leq 50\%$ classifies the substance as an irritant (UN GHS Category 2).

6.2. In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (OECD TG 492)

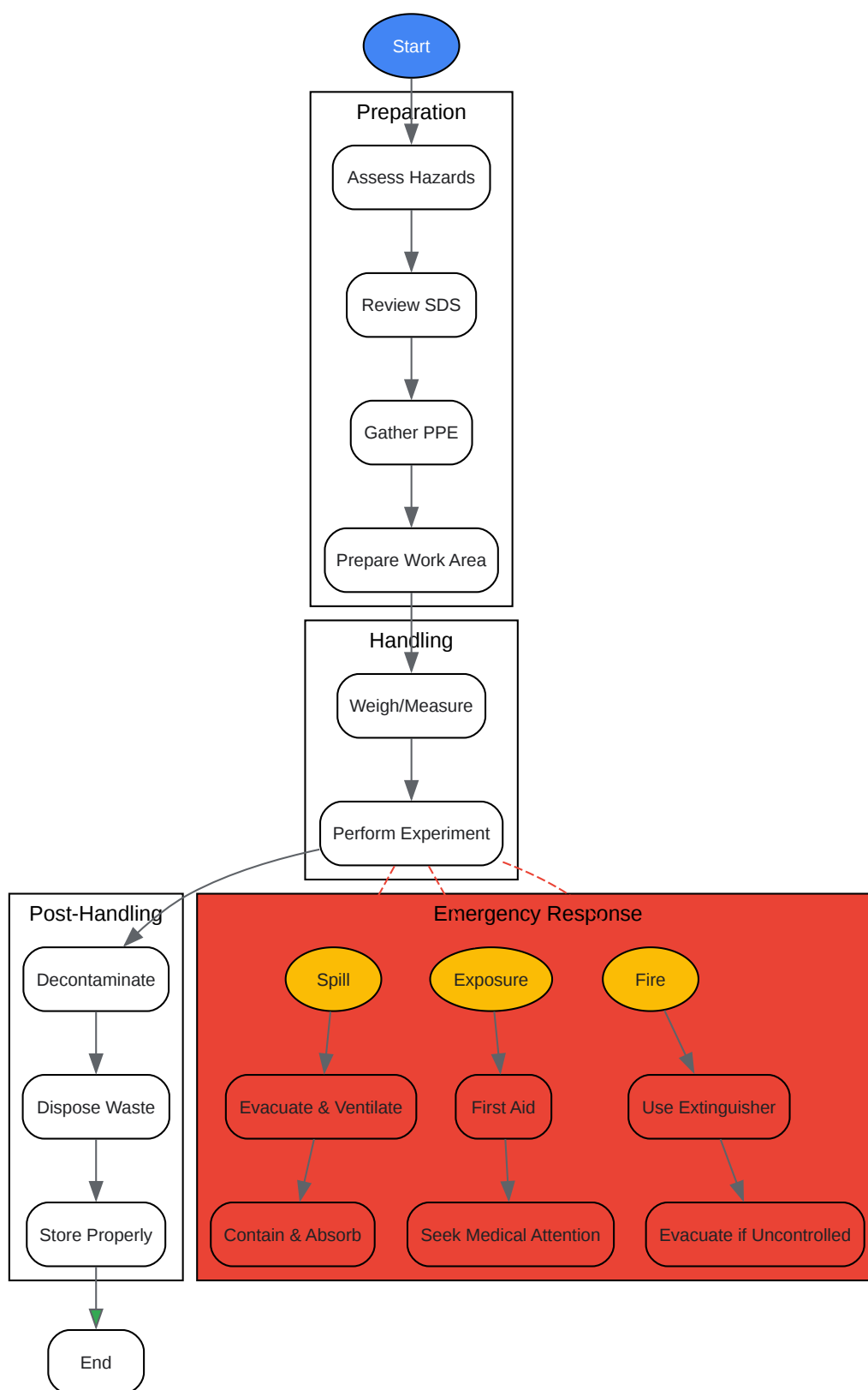
- Objective: To identify chemicals that do not require classification for eye irritation or serious eye damage.

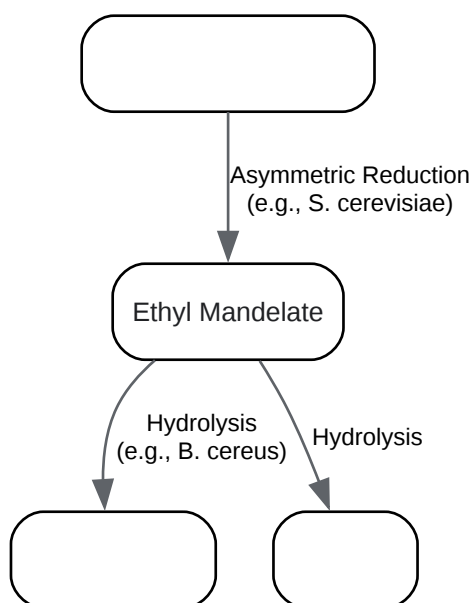
- Principle: Similar to the skin irritation test, this method uses a 3D reconstructed human cornea-like epithelium model. The endpoint is also cell viability measured by the MTT assay.
- Methodology:
 - Tissue Preparation: Pre-warm the cornea-like epithelial models in a cell culture incubator.
 - Test Substance Application:
 - Apply 50 μ L (if liquid) or 50 mg (if solid) of **ethyl mandelate** to the apical surface of triplicate tissue models.
 - Negative (ultrapure water) and positive (methyl acetate) controls are run in parallel.
 - Exposure: Place the dosed models in a cell culture incubator for 30 minutes (for liquids) or 6 hours (for solids).
 - Post-Exposure: Wash the **ethyl mandelate** from the tissue surface and perform a post-exposure soak in culture medium.
 - MTT Assay: Apply MTT solution to the surface of the models and incubate for 3 hours. Extract the formazan and measure the OD.
 - Data Analysis: If the mean tissue viability is $> 60\%$ relative to the negative control, **ethyl mandelate** is classified as a non-irritant (UN GHS No Category). If viability is $\leq 60\%$, no prediction can be made, and further testing may be required.

Visualized Workflows and Pathways

7.1. Logical Workflow for Safe Handling of **Ethyl Mandelate**

The following diagram illustrates the logical steps for safely handling **ethyl mandelate** in a laboratory setting.





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References

- 1. Ethyl mandelate | C₁₀H₁₂O₃ | CID 13050 - PubChem [pubchem.ncbi.nlm.nih.gov]
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